

(-)-Fenoprop formulation for agricultural and research purposes

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Compound of Interest

Compound Name: (-)-Fenoprop

Cat. No.: B12764660

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Application Notes and Protocols for (-)-Fenoprop

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **(-)-Fenoprop**, the biologically active enantiomer of Fenoprop (also known as Silvex or 2,4,5-TP), is an obsolete herbicide and is not registered for current use in many countries, including the United States, where its registration was canceled in 1985.[\[1\]](#)[\[2\]](#)[\[3\]](#) These notes are intended for research and informational purposes only. All handling and application of this chemical should be performed in a controlled laboratory or research setting, adhering to all applicable safety regulations and guidelines. Commercial formulations of Fenoprop were typically racemic mixtures.[\[4\]](#) The application data provided below pertains to these historical racemic formulations (Silvex).

Introduction

(-)-Fenoprop is the (2R)-isomer of 2-(2,4,5-trichlorophenoxy)propionic acid.[\[5\]](#) It is a synthetic auxin, a class of plant growth regulators that mimic the effects of the natural plant hormone indole-3-acetic acid (IAA).[\[5\]](#) By acting as an IAA mimic, **(-)-Fenoprop** induces rapid and uncontrolled growth in susceptible plants, leading to their eventual death.[\[5\]](#) It was historically used as a post-emergence herbicide for the control of broadleaf weeds in various agricultural and non-crop settings.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of Fenoprop is presented in the table below.

Property	Value	Reference
Chemical Formula	<chem>C9H7Cl3O3</chem>	--INVALID-LINK--
Molar Mass	269.51 g/mol	--INVALID-LINK--
Appearance	White powder	--INVALID-LINK--
Melting Point	179-181 °C	--INVALID-LINK--
Water Solubility	140 mg/L at 25 °C	--INVALID-LINK--
Acidity (pKa)	2.84	--INVALID-LINK--

Agricultural Applications (Historical Context)

The following tables summarize the historical application rates for Silvex (racemic Fenoprop) in various agricultural settings. These are provided for informational purposes only.

Table 1: Application Rates for Turfgrass

Target Weed	Application Rate (Active Ingredient)	Application Timing & Remarks
Black medic, Yellow woodsorrel	0.75 lb/acre	Apply in fall or in spring before mid-May.[6]
White clover	0.75 lb/acre	Repeat applications at 2-week intervals. Apply in fall or spring before mid-May. Turf injury may result at temperatures above 70°F.[6][7]
General Broadleaf Weeds	0.75 lb/acre (in combination with 1 lb/acre 2,4-D)	Fall application is effective for most broadleaf weeds.[6][7]

Table 2: Application Rates for Rice and Sugarcane

Crop	Application Rate (Active Ingredient)	Target Weeds & Remarks
Rice	0.25 - 0.375 lb a.e./acre	For control of ricefield bulrush, redstem, and waterhyssop. [8] Not effective for grass control. [8]
Sugarcane	2.0 - 3.0 lb/acre	For seedling johnsongrass, itchgrass, and other annual grasses. [9] Often used in combination with other herbicides for broader spectrum control. [9]

Table 3: Application Rates for Aquatic Weed Control

Application Type	Rate	Target Weeds & Remarks
Foliar Application	0.026 to 0.052 pounds of active ingredient per acre	For susceptible emergent and floating plants. [10]
In-Water Application	1 ppm (2.7 pounds of active ingredient per acre-foot of water)	For control of submerged weeds like Eurasian watermilfoil. [10]

Mechanism of Action and Signaling Pathway

(-)-Fenoprop, as a synthetic auxin, disrupts plant growth by overwhelming the natural auxin signaling pathways. The core of this pathway involves the TIR1/AFB family of F-box proteins, which act as auxin receptors.

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Caption: Simplified Auxin Signaling Pathway.

Experimental Protocols

The following are generalized protocols for research purposes. Specific concentrations and incubation times will need to be optimized for the particular plant species and experimental objectives.

Protocol for In Vitro Phytotoxicity Assay

This protocol is designed to assess the phytotoxic effects of **(-)-Fenoprop** on plant cell cultures or seedlings.

Materials:

- **(-)-Fenoprop** stock solution (dissolved in a suitable solvent, e.g., DMSO or ethanol)
- Sterile plant tissue culture medium (e.g., Murashige and Skoog medium)
- Plant cell suspension culture or sterile seedlings of the target species
- Sterile petri dishes or multi-well plates
- Growth chamber with controlled light and temperature
- Microscope for morphological analysis
- Reagents for viability assays (e.g., Evans blue or FDA staining)

Procedure:

- Preparation of Treatment Media: Prepare a dilution series of **(-)-Fenoprop** in the sterile plant tissue culture medium to achieve the desired final concentrations for testing. Include a solvent control (medium with the same concentration of the solvent used for the stock solution) and a negative control (untreated medium).
- Treatment Application:
 - For cell suspension cultures: Add a known volume of the cell suspension to each well of a multi-well plate, followed by the addition of the treatment media.

- For seedlings: Place sterile seedlings onto the surface of the solidified agar medium containing the different concentrations of **(-)-Fenoprop** in petri dishes.
- Incubation: Incubate the treated cultures or seedlings in a growth chamber under controlled conditions (e.g., 25°C, 16/8h light/dark cycle).
- Data Collection: At predetermined time points (e.g., 24, 48, 72 hours), assess the following parameters:
 - Morphological Changes: Observe and record any changes in cell shape, color, or seedling morphology (e.g., root growth inhibition, leaf epinasty) using a microscope.
 - Cell Viability: Quantify cell viability using a suitable assay (e.g., Evans blue staining for cell death or fluorescein diacetate (FDA) staining for cell viability).
 - Biomass Measurement: For cell cultures, determine the fresh and dry weight of the cells to assess growth inhibition. For seedlings, measure root and shoot length and weight.
- Data Analysis: Analyze the dose-response relationship to determine the EC₅₀ (half-maximal effective concentration) for the observed phytotoxic effects.

Protocol for Herbicide Efficacy Testing (Whole Plant Assay)

This protocol outlines a general procedure for evaluating the herbicidal efficacy of **(-)-Fenoprop** on whole plants.

Materials:

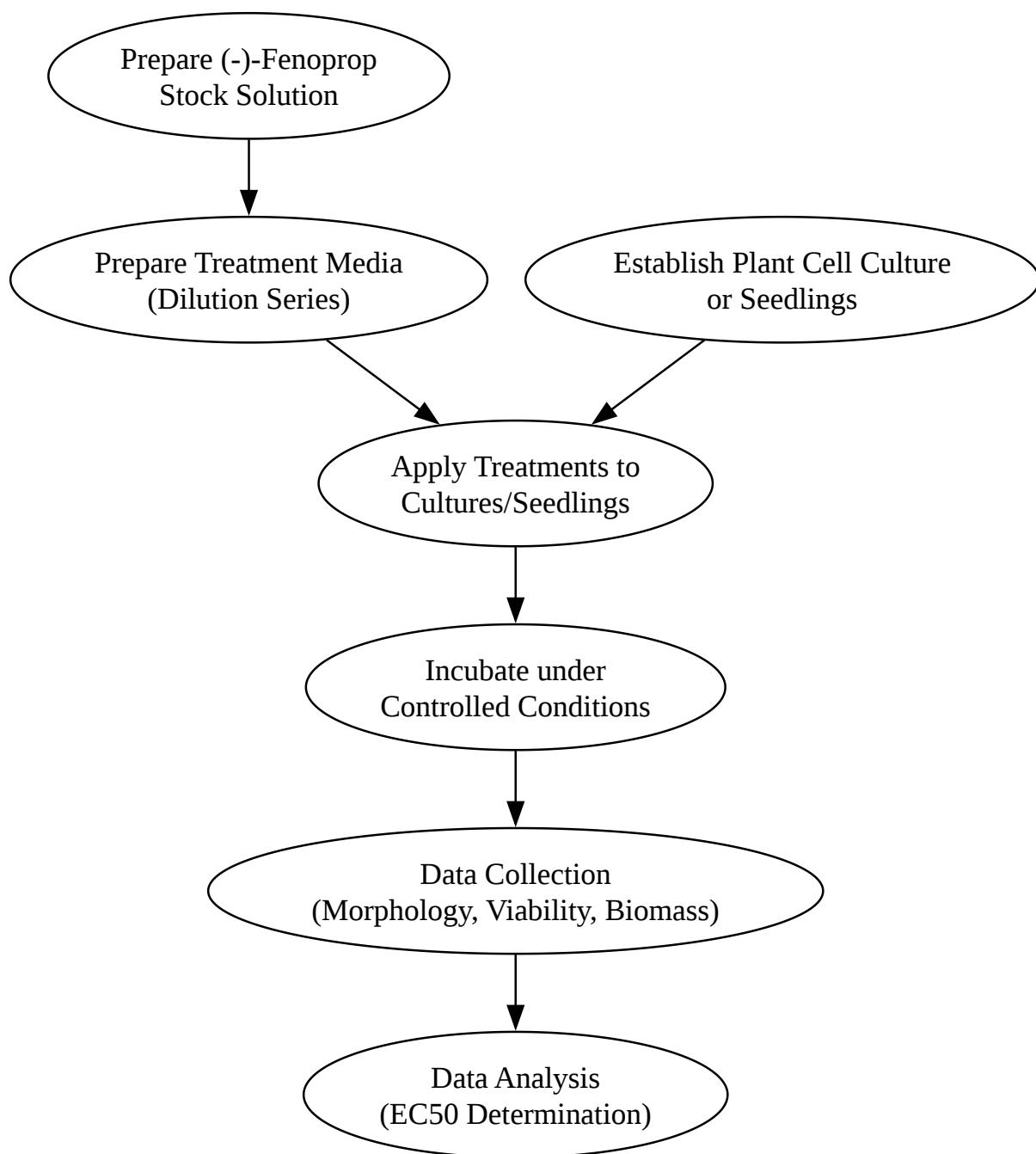
- **(-)-Fenoprop** formulation (e.g., emulsifiable concentrate)
- Potted plants of the target weed species and a non-target crop species
- Greenhouse or controlled environment chamber
- Spray chamber or handheld sprayer for application
- Personal Protective Equipment (PPE)

Procedure:

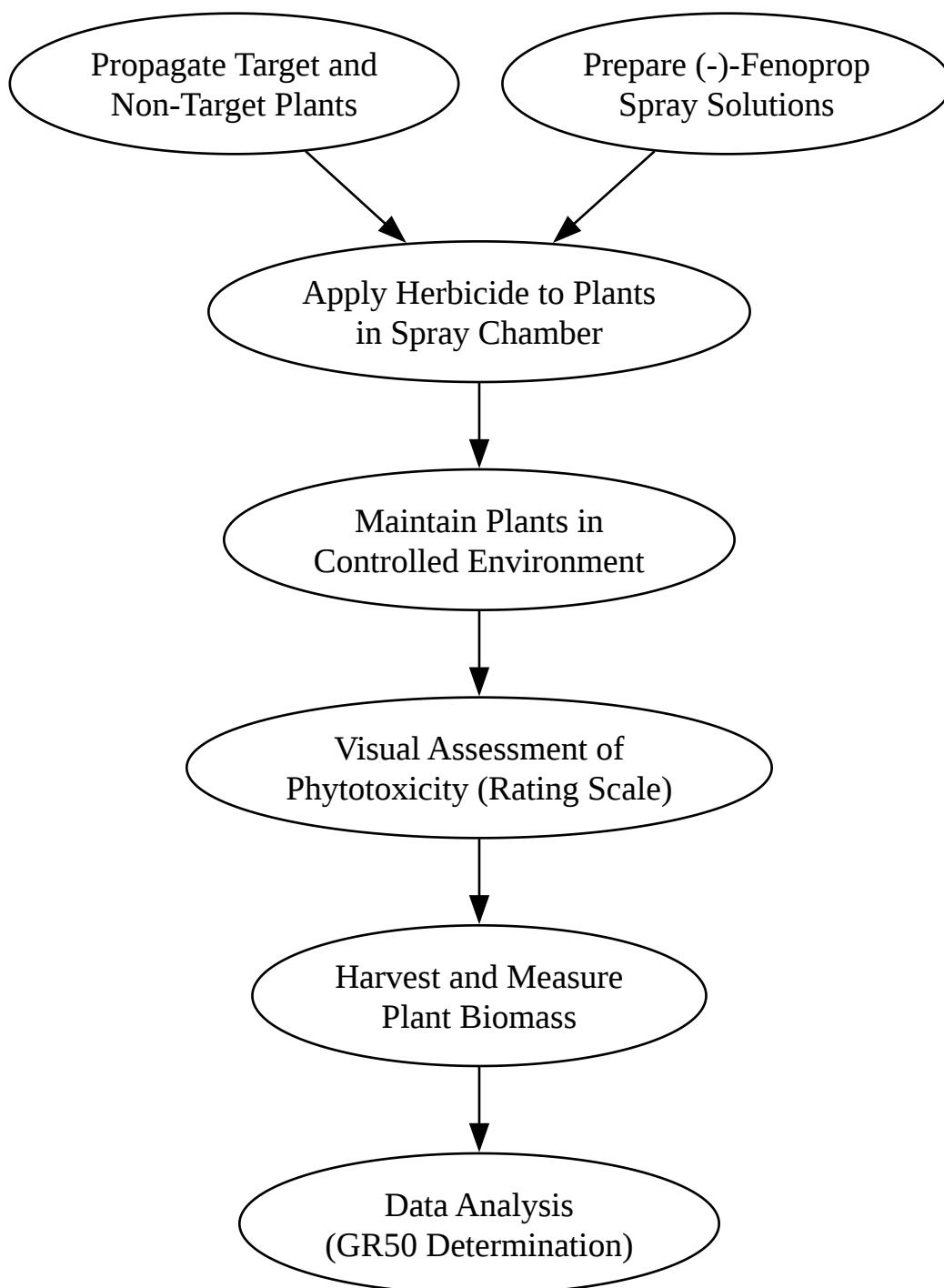
- Plant Propagation: Grow the target weed and non-target crop species in pots containing a standardized soil mix until they reach a suitable growth stage for treatment (e.g., 3-4 leaf stage).
- Treatment Preparation: Prepare spray solutions of **(-)-Fenoprop** at various concentrations. Include a control group sprayed only with water and the formulation blank (if applicable).
- Herbicide Application: Apply the herbicide solutions to the plants using a calibrated sprayer to ensure uniform coverage.
- Post-Application Care: Place the treated plants back into the greenhouse or growth chamber and provide optimal conditions for growth.
- Efficacy Assessment: At regular intervals (e.g., 7, 14, and 21 days after treatment), visually assess the plants for signs of phytotoxicity. Use a rating scale (e.g., 0 = no injury, 100 = complete death) to quantify the herbicidal effect.
- Biomass Measurement: At the end of the experiment, harvest the above-ground biomass of each plant, and determine the fresh and dry weights to quantify the reduction in growth.
- Data Analysis: Analyze the data to determine the dose-response curve and the GR_{50} (the dose required to cause a 50% reduction in plant growth).

Experimental Workflows

The following diagrams illustrate typical experimental workflows for studying the effects of **(-)-Fenoprop**.

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Caption: In Vitro Phytotoxicity Workflow.

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Caption: Herbicide Efficacy Testing Workflow.

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